

Navigating the Safe Disposal of Tesevatinib in a Laboratory Setting

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Compound of Interest

Compound Name: **Tesevatinib**

Cat. No.: **B1684520**

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Ensuring the proper disposal of investigational drugs like **Tesevatinib** is a critical component of laboratory safety and environmental responsibility. For researchers, scientists, and drug development professionals, adherence to established disposal protocols minimizes risks to personnel and the surrounding ecosystem. This guide provides essential, step-by-step instructions for the safe handling and disposal of **Tesevatinib**, aligning with general best practices for chemical waste management in a research environment.

Hazard Profile of Tesevatinib

Before handling or disposing of **Tesevatinib**, it is crucial to be aware of its hazard profile.

According to its Safety Data Sheet (SDS), **Tesevatinib** is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)
- Causes skin irritation (Skin corrosion/irritation - Category 2)
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)

Appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn at all times when handling this compound.

Step-by-Step Disposal Procedures

The primary recommended method for the disposal of unwanted or expired medications, including research compounds, is through a designated drug take-back program. However, when such programs are not accessible for laboratory chemicals, the following procedures should be followed.

1. On-Site Inactivation and Disposal (when take-back is not an option):

This method is designed to render the compound less appealing and less likely to be accidentally ingested or released into the environment.

- Step 1: Deactivation. Take the unused **Tesevatinib** out of its original container.
- Step 2: Admixture. Mix the **Tesevatinib** with an unpalatable substance such as cat litter, dirt, or used coffee grounds. This makes the mixture undesirable for accidental consumption.
- Step 3: Containment. Place the mixture into a sealable container, such as a zip-top bag or an empty plastic container with a secure lid.
- Step 4: Final Disposal. The sealed container can then be disposed of in the regular solid waste stream (trash).

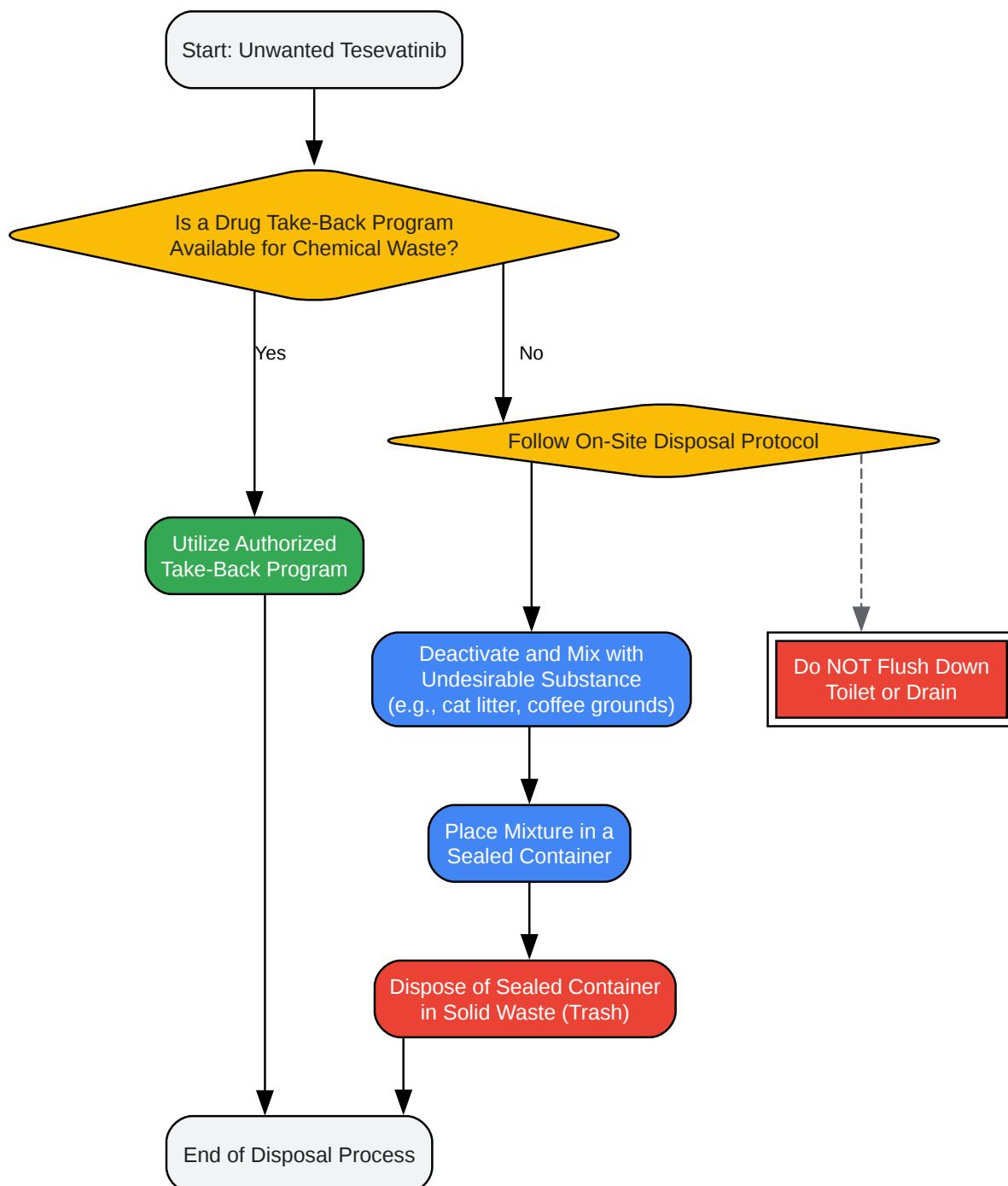
Important Note: Do not flush **Tesevatinib** down the toilet or drain. This practice can lead to the contamination of water sources. While the FDA recommends flushing for certain high-risk controlled substances, this does not apply to most medications, including investigational compounds like **Tesevatinib**.

2. Disposal of Contaminated Materials:

Any labware, such as beakers, flasks, or pipettes, that has come into contact with **Tesevatinib** should be treated as chemical waste. Similarly, contaminated PPE should be disposed of according to your institution's guidelines for chemically contaminated solid waste.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Tesevatinib**.

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